

Personal protective equipment for handling VU6005649

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Compound of Interest

Compound Name: VU6005649

Cat. No.: B611773

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Essential Safety and Handling Guide for VU6005649

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the CNS penetrant mGlu7/8 receptor agonist, **VU6005649**. Adherence to these guidelines is critical for ensuring personal safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling **VU6005649**, a comprehensive approach to personal protection is mandatory to minimize exposure risks. The following personal protective equipment should be utilized:

- **Eye Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required. A face shield should be worn over safety glasses if there is a risk of splashing or aerosolization.
- **Hand Protection:** Disposable nitrile gloves are recommended for short-term protection against a broad range of chemicals.^[1] It is crucial to consult the glove manufacturer's chemical resistance guide to ensure nitrile is suitable for prolonged contact with **VU6005649** or any solvents used in its preparation. Always inspect gloves for any signs of degradation before use and change them immediately upon contact with the chemical.
- **Body Protection:** A laboratory coat must be worn and fully buttoned to provide maximum skin coverage.^[1] For procedures with a higher risk of splashes or spills, a chemically resistant

apron or gown should be worn over the lab coat.

- Respiratory Protection: Work with **VU6005649** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of any dust or aerosols. If engineering controls are not sufficient to maintain exposure below permissible limits, a respirator may be necessary.^[1]

Operational Plan: Handling and Storage

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (2137047-43-7) on the label match the order.^[2]

Storage:

- Store **VU6005649** in a tightly sealed container in a cool, dry, and well-ventilated area.
- For long-term storage, it is recommended to store the compound at -20°C for up to one year or -80°C for up to two years.^[2]
- Avoid repeated freeze-thaw cycles by aliquoting the stock solution.

Preparation of Solutions:

- All manipulations of the solid compound should be performed in a chemical fume hood to prevent inhalation of dust.
- When preparing solutions, add solvents slowly and ensure the material is fully dissolved. Sonication or gentle heating may be used to aid dissolution if precipitation occurs.

Disposal Plan

Waste Characterization:

- All waste materials contaminated with **VU6005649**, including empty containers, used gloves, and disposable labware, should be considered chemical waste.

Disposal Procedures:

- Dispose of **VU6005649** and its contaminated waste in accordance with all applicable federal, state, and local regulations.
- Do not dispose of **VU6005649** down the drain.
- Collect all waste in appropriately labeled, sealed containers.

Experimental Protocols

In Vivo Solution Preparation

For animal administration, **VU6005649** can be formulated as follows:

Protocol 1:

- Dissolve **VU6005649** in 10% DMSO.
- Add 40% PEG300.
- Add 5% Tween-80.
- Add 45% Saline.
- Mix until a clear solution is obtained. The solubility is ≥ 2.5 mg/mL.

Protocol 2:

- Dissolve **VU6005649** in 10% DMSO.
- Add 90% Corn Oil.
- Mix until a clear solution is obtained. The solubility is ≥ 2.5 mg/mL.

In Vivo Administration (Mouse Model)

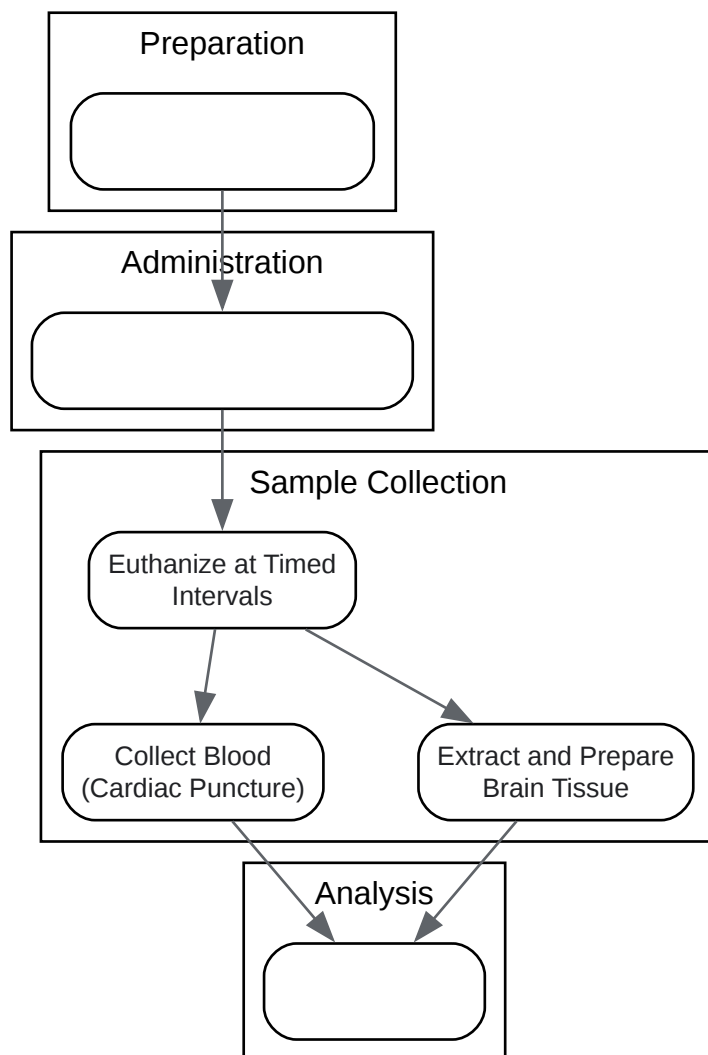
The following protocol was used for tissue distribution studies in mice:

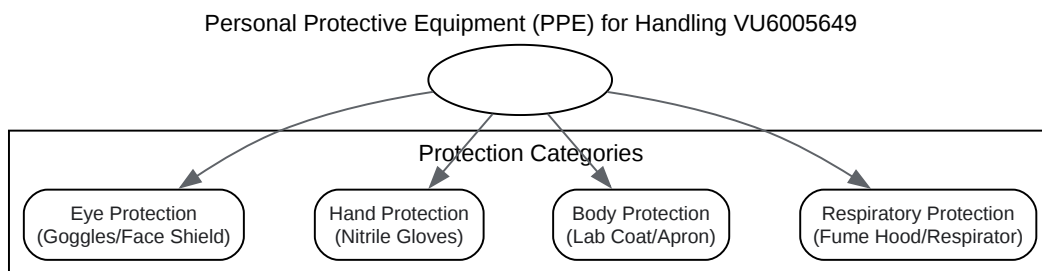
- Formulation: **VU6005649** was formulated in 10% polysorbate 80.

- **Dosing:** The solution was administered via intraperitoneal injection to 20-week-old female C57/BL6 mice.
- **Time Points:** Animals were euthanized at 0.25, 0.5, 1, 3, and 6 hours post-dose.
- **Sample Collection:** Blood was collected via cardiac puncture, and brains were removed, washed in cold phosphate-buffered saline, and immediately frozen on dry ice.

Visualizations

Experimental Workflow for In Vivo Study of VU6005649





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References

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- 2. medchemexpress.com [medchemexpress.com]
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